

Application Note: Enantioselective Synthesis of Chiral Amines with Walphos SL-W006-1

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Compound of Interest

Compound Name: Walphos SL-W006-1

Cat. No.: B12280907

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Executive Summary

This guide details the application of **Walphos SL-W006-1** (CAS: 494227-31-5), a modular ferrocenyl-based diphosphine ligand, in the enantioselective synthesis of chiral amines.^{[1][2]} While the "Walphos" family is broadly recognized for its utility in asymmetric hydrogenation, the SL-W006-1 variant is specifically engineered with 3,5-xylyl substituents on the alkyl-phosphine arm.^{[1][2]} This steric modification makes it a "privileged ligand" for sterically demanding substrates where the standard diphenylphosphine analog (SL-W001) fails to induce high enantioselectivity.^{[1][2]}

Key Applications:

- Rh-Catalyzed Hydrogenation:
 - and
 - dehydroamino acid derivatives (Enamides).^{[1][2]}
- Ir-Catalyzed Hydrogenation: Cyclic and acyclic imines (including difficult N-aryl imines).^{[1][2]}
- Target Molecules: Chiral

-amino acids,

-amino acids (e.g., Sitagliptin analogs), and chiral heterocyclic amines.[2]

Ligand Profile: Walphos SL-W006-1

The unique efficacy of SL-W006-1 stems from its bidentate coordination mode, forming an 8-membered chelate ring with the metal center.[1][2] This large bite angle, combined with the rigid ferrocene backbone, creates a deep chiral pocket.

Technical Specifications

Property	Specification
Commercial Name	Walphos SL-W006-1
Chemical Name	(R)-1-[(R)-2-(2'-Diphenylphosphinophenyl)ferrocenyl]ethylidi(3,5-xylyl)phosphine
CAS Number	494227-31-5
Molecular Formula	C ₄₆ H ₄₄ FeP ₂
Molecular Weight	714.63 g/mol
Appearance	Orange to dark orange crystalline powder
Air Stability	Oxidizes in air; store under Argon/Nitrogen.[1][2][3][4]
Solubility	Soluble in THF, DCM, Toluene; low solubility in MeOH/Alcohols.

Structural Logic (The "Xylyl Effect")

The critical difference between SL-W006-1 and the parent ligand SL-W001 is the replacement of phenyl groups with 3,5-xylyl groups on the alkyl-phosphine.[1][2]

- **Steric Bulk:** The methyl groups at the 3,5-positions increase the "reach" of the ligand into the quadrant occupied by the substrate.

- Electronic Tuning: The xylyl group is slightly more electron-rich than a phenyl group, potentially stabilizing high-oxidation state intermediates (e.g., Ir(III) or Rh(III) dihydrides).[2]

Application 1: Rh-Catalyzed Hydrogenation of Enamides

This is the primary method for synthesizing chiral

- and

-amino acids.[1][2] **Walphos SL-W006-1** is particularly effective for

-disubstituted enamides, which are precursors to

-amino acids (a structural motif found in drugs like Sitagliptin).[1][2]

General Reaction Scheme

[2]

Standard Protocol

Materials:

- Precursor:[Rh(nbd)₂]BF₄ (Bis(norbornadiene)rhodium(I) tetrafluoroborate) or [Rh(cod)₂]OTf.[2]
- Ligand: **Walphos SL-W006-1** (1.1 equivalents relative to Rh).[1][2]
- Solvent: Methanol (degassed) or Trifluoroethanol (TFE) for difficult substrates.[2]
- Substrate:
 - acetyl or
 - Boc enamide.[1][2]

Step-by-Step Procedure:

- Catalyst Preparation (In Glovebox):

- Weigh $[\text{Rh}(\text{nbd})_2]\text{BF}_4$ (3.7 mg, 0.01 mmol) and SL-W006-1 (7.9 mg, 0.011 mmol) into a glass vial.[\[2\]](#)
- Add Dichloromethane (DCM) (1.0 mL) and stir for 10-15 minutes. The solution should turn clear orange/red.
- Note: While hydrogenation is often done in MeOH, the catalyst forms best in DCM. Evaporate the DCM under vacuum and redissolve in the reaction solvent (MeOH) if strictly necessary, or use a DCM/MeOH mixture.
- Substrate Loading:
 - Dissolve the enamide substrate (1.0 mmol, S/C = 100) in Methanol (4.0 mL).
 - Add the catalyst solution to the substrate solution.
- Hydrogenation:
 - Transfer the mixture to a high-pressure steel autoclave (e.g., Parr reactor) equipped with a glass liner.[\[2\]](#)
 - Purge with Hydrogen (H_2) 3 times (pressurize to 5 bar, vent).
 - Pressurize to 10–30 bar H_2 .
 - Stir at Room Temperature (25°C) for 12–24 hours.
- Work-up:
 - Vent H_2 carefully.[\[2\]](#)
 - Concentrate the solvent.
 - Analyze Conversion (NMR) and Enantiomeric Excess (Chiral HPLC/GC).[\[2\]](#)

Data Summary: Typical Results for Enamides

Substrate Type	Pressure	Time	Solvent	Typical ee (%)
-Dehydroamino acid	10 bar	5 h	MeOH	>98%
-Dehydroamino acid	30 bar	20 h	TFE	92-97%
Cyclic Enamide	30 bar	24 h	DCM/MeOH	95-99%

Application 2: Ir-Catalyzed Hydrogenation of Imines

Hydrogenating imines is significantly harder than enamides due to catalyst poisoning by the resulting amine and the lower reactivity of the C=N bond. **Walphos SL-W006-1** is used here often in combination with Iodine (

) or acetic acid additives.^{[1][2]}

Mechanism & Logic

Iridium-Walphos complexes typically operate via an Ir(III)/Ir(V) or Ir(I)/Ir(III) cycle involving an outer-sphere mechanism (ionic hydrogenation), often requiring an acidic additive to activate the imine.^[2]

Protocol (Ir-Catalyzed)^{[1][2]}

Materials:

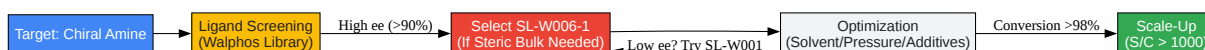
- Precursor: $[\text{Ir}(\text{cod})\text{Cl}]_2$.^{[2][5][6]}
- Ligand: **Walphos SL-W006-1** (2.2 eq relative to Ir dimer).^{[1][2]}
- Additive: Iodine (, 5-10 mol% relative to Ir) or Acetic Acid.^[2]
- Solvent: Toluene or THF.

Step-by-Step Procedure:

- Catalyst Formation:
 - Mix [Ir(cod)Cl]₂ (0.005 mmol) and SL-W006-1 (0.011 mmol) in Toluene (1 mL).
 - Stir at RT for 30 mins.
 - Critical Step: Add Iodine () (0.01-0.02 mmol) if using the iodine-promoted route.^[1]^[2] Stir for another 10 mins.
- Reaction Assembly:
 - Add the imine substrate (1.0 mmol) to the catalyst mixture.
 - Transfer to autoclave.^[2]
- Hydrogenation Conditions:
 - Pressure: 50-80 bar H₂ (Imines require higher pressure).
 - Temperature: RT to 50°C.
 - Time: 18-48 hours.^[2]

Visualizations

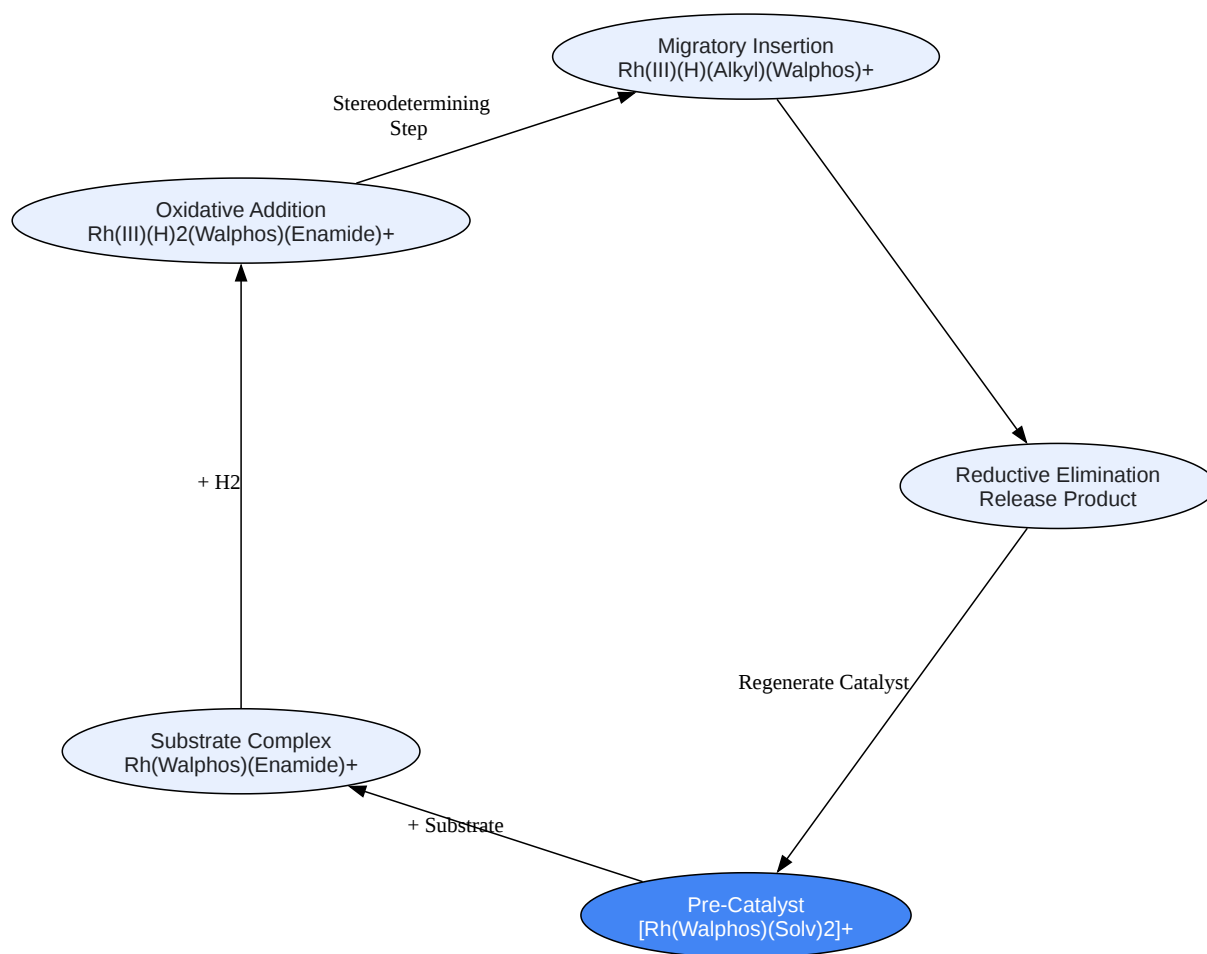
Experimental Workflow (Screening to Scale-up)



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Caption: Decision matrix for selecting SL-W006-1 during process development.

Mechanistic Insight (Rh-Enamide Cycle)



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Caption: Simplified Rh(I)/Rh(III) catalytic cycle. The Walphos xylyl groups enforce stereocontrol at the Migratory Insertion step.

Expert Tips & Troubleshooting

- Solvent Effects:
 - Methanol: Best for rate, but can lead to solvolysis of sensitive substrates.
 - TFE (Trifluoroethanol): The "magic solvent" for imine hydrogenation. It activates the imine via hydrogen bonding. If conversion is low with SL-W006-1 in MeOH, switch to TFE.[\[1\]](#)[\[2\]](#)
 - DCM: Use if the substrate is insoluble in alcohols. Note that DCM can coordinate weakly to Rh, slightly slowing the reaction.
- Impurity Management:
 - Chloride: If using $[\text{Rh}(\text{cod})\text{Cl}]_2$ as a precursor, you must abstract the chloride using AgBF_4 or AgOTf . Chloride ions poison the cationic Rh active species. It is safer to buy the pre-formed cationic precursor $[\text{Rh}(\text{nbd})_2]\text{BF}_4$.
 - Oxygen: Phosphines oxidize to phosphine oxides.[\[1\]](#)[\[2\]](#) If the catalyst solution turns pale yellow or colorless (from deep orange), it may be oxidized.
- Substrate Purity:
 - Imines are often unstable.[\[2\]](#) Ensure the imine is freshly distilled or recrystallized. Trace aldehydes (from hydrolysis) can poison the catalyst or compete for hydrogenation.

References

- Solvias AG. "Walphos Ligand Family: Technical Data Sheet."[\[1\]](#)[\[2\]](#) Solvias Ligand Portfolio.[\[2\]](#) [\[Link\]](#)
- Sturm, T., et al. (2003). "Rh-catalyzed asymmetric hydrogenation using ferrocenyl-based diphosphines." *Advanced Synthesis & Catalysis*, 345(1-2), 160-164.[\[1\]](#)[\[2\]](#) [\[Link\]](#)[\[2\]](#)

- Blaser, H. U., et al. (2007). "Industrial Asymmetric Hydrogenation." Chemical Reviews, 103(8), 2985-3012.[2] [[Link](#)][2]
- Hsiao, Y., et al. (2004).[7] "Highly Efficient Synthesis of -Amino Acid Derivatives via Asymmetric Hydrogenation of Unprotected Enamines." Journal of the American Chemical Society, 126(32), 9918-9919. [[Link](#)]
- Spindler, F., et al. (2004). "Synthesis of New Modular Ferrocenyl Diphosphine Ligands and Their Application in Asymmetric Hydrogenation." Angewandte Chemie International Edition, 43(34), 4400-4433.[2] [[Link](#)][2]

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Sources

- 1. chemscene.com [chemscene.com]
- 2. chiral.bocsci.com [chiral.bocsci.com]
- 3. amfluoro.com [amfluoro.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. d-nb.info [d-nb.info]
- 6. lac.dicp.ac.cn [lac.dicp.ac.cn]
- 7. Synthesis of Sitagliptin Intermediate by a Multi-Enzymatic Cascade System Using Lipase and Transaminase With Benzylamine as an Amino Donor - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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